

The Chemical Architecture of Chimaphilin: A Technical Guide

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Compound of Interest

Compound Name: *Chimaphilin*

Cat. No.: *B162187*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chimaphilin, a naturally occurring naphthoquinone, has garnered significant interest within the scientific community for its diverse biological activities, including antifungal, antioxidant, and anticancer properties.[1][2] This technical guide provides an in-depth overview of the chemical structure of **Chimaphilin** (2,7-dimethylnaphthalene-1,4-dione), supported by spectroscopic data and a summary of its biological significance. This document is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug development.

Chemical Identity and Structure

Chimaphilin is chemically classified as a member of the 1,4-naphthoquinone family.[3] Its core structure consists of a naphthalene ring system substituted with two methyl groups and two ketone functionalities.

IUPAC Name: 2,7-dimethylnaphthalene-1,4-dione[3]

Synonyms: 2,7-Dimethyl-1,4-naphthoquinone

The definitive structure of **Chimaphilin** has been elucidated and confirmed through various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass

Spectrometry (MS).[1][3]

Table 1: Chemical Identifiers for **Chimaphilin**

Identifier	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ O ₂	--INVALID-LINK--
Molecular Weight	186.21 g/mol	--INVALID-LINK--
CAS Number	482-70-2	--INVALID-LINK--
SMILES	<chem>CC1=CC2=C(C=C1)C(=O)C=C(C2=O)C</chem>	--INVALID-LINK--
InChI	InChI=1S/C12H10O2/c1-7-3-4-9-10(5-7)12(14)8(2)6-11(9)13/h3-6H,1-2H3	--INVALID-LINK--
InChIKey	YZACZIYTZCJVSN-UHFFFAOYSA-N	--INVALID-LINK--

Physicochemical Properties

Chimaphilin typically presents as yellow, needle-like crystals.

Table 2: Physicochemical Data for **Chimaphilin**

Property	Value
Appearance	Yellow needle crystals
Melting Point	113.5-114.5 °C
UV max (in Alcohol)	233, 256, 339 nm

Spectroscopic Data

The structural confirmation of **Chimaphilin** is based on comprehensive spectroscopic analysis. While a complete set of published spectra is not readily available in all public databases, key

analytical techniques have been used for its characterization.

Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of **Chimaphilin** to be 186.07 g/mol , consistent with its molecular formula of $C_{12}H_{10}O_2$.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H and ^{13}C NMR spectroscopy are critical for the definitive structural elucidation of **Chimaphilin**, confirming the positions of the methyl groups and the naphthoquinone core.^[2]

Note: A detailed, publicly available, and fully assigned NMR dataset is not currently available. Researchers should refer to specialized chemical databases or the primary literature for such data.

Infrared (IR) Spectroscopy

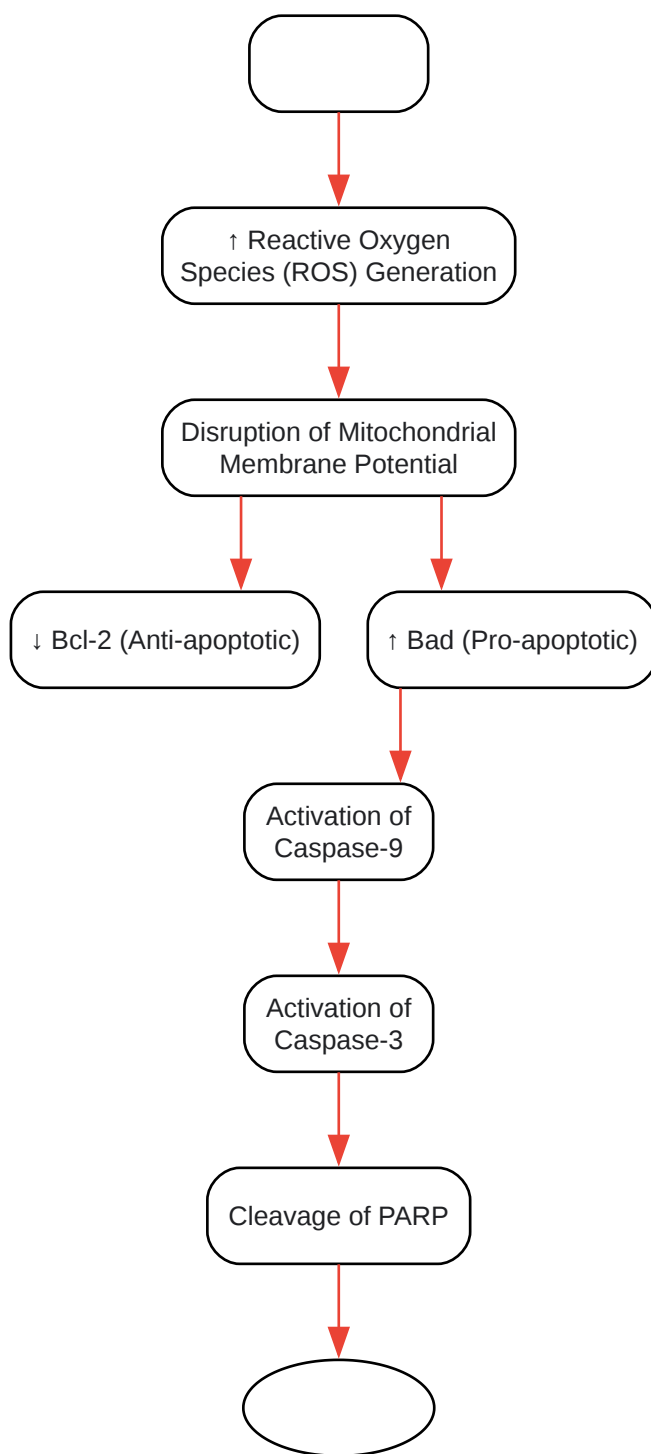
The IR spectrum of **Chimaphilin** would be expected to show characteristic absorption bands for the $C=O$ of the quinone system and $C=C$ bonds of the aromatic ring.

Experimental Protocols

Bioassay-Guided Isolation of Chimaphilin

A common method for obtaining **Chimaphilin** is through bioassay-guided fractionation of extracts from plants of the *Chimaphila* or *Pyrola* genera, such as *Chimaphila umbellata*.^[2]

General Workflow for Isolation:



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